

Application Notes and Protocols for 1-Bromoethanol in Organic Synthesis

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Compound of Interest

Compound Name: **1-Bromoethanol**

Cat. No.: **B8688067**

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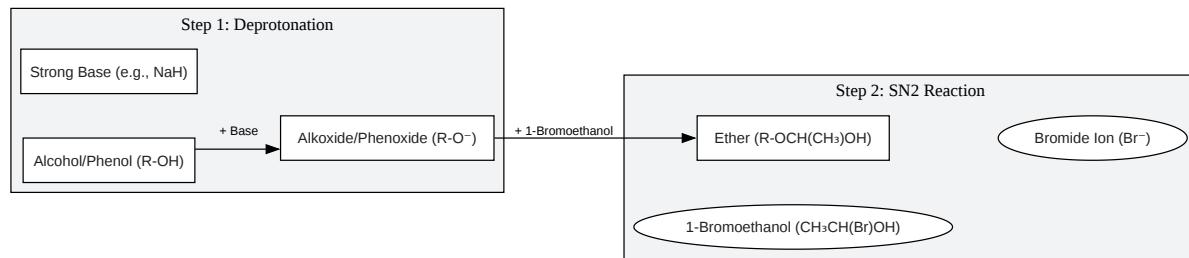
This document provides detailed application notes and experimental protocols for the use of **1-bromoethanol** as a reactant in organic synthesis. **1-Bromoethanol** is a valuable chemical intermediate, primarily utilized as an alkylating agent in the synthesis of more complex molecules, including pharmaceutical ingredients.^{[1][2]} Its utility stems from the presence of a bromine atom on a primary carbon, which makes it a suitable substrate for nucleophilic substitution reactions.

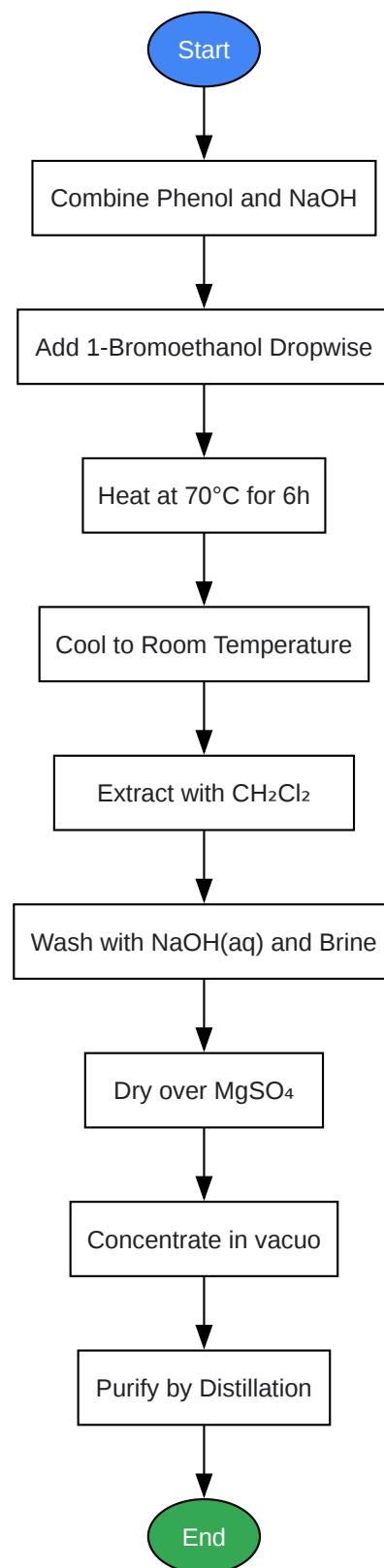
Williamson Ether Synthesis

The Williamson ether synthesis is a widely used method for the preparation of symmetrical and asymmetrical ethers. The reaction proceeds via an SN2 mechanism, involving the reaction of an alkoxide or phenoxide with a primary alkyl halide.^{[3][4]} **1-Bromoethanol**, being a primary bromoalkane, is an excellent electrophile for this transformation.

General Reaction Pathway

The synthesis involves the deprotonation of an alcohol or phenol to form a nucleophilic alkoxide or phenoxide, which then attacks the electrophilic carbon of **1-bromoethanol**, displacing the bromide ion to form the corresponding ether.^[3]





1-Bromoethanol (CH3CH(Br)OH)Primary/Secondary Amine (R-NH2 / R2NH)

+ 1-Bromoethanol

Alkylated Amine

HBr

1-Bromoethanol

Substituted
4-Hydroxy-2H-chromen-2-one+ 1-Bromoethanol
(K2CO3, Acetone, Reflux)Intermediate for
Alzheimer's Treatment[Click to download full resolution via product page](#)**Need Custom Synthesis?***BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.**Email: info@benchchem.com or Request Quote Online.*

References

- 1. Can Intermediate Bromoethane be used in the synthesis of pharmaceuticals? - Blog [nuomengchemical.com]
- 2. Chemical & Pharma Intermediates by Application- Pharma Intermediates [mallakchemicals.com]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
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